

Early studies and key publications on Fullerene C70

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Compound of Interest

Compound Name: Fullerene C70

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An In-depth Technical Guide to the Early Studies and Key Publications on **Fullerene C70**

For Researchers, Scientists, and Drug Development Professionals

Introduction

Fullerene C70, a molecule composed of 70 carbon atoms, represents a significant landmark in the field of nanotechnology and materials science. Following the initial discovery of its smaller sibling, Buckminsterfullerene (C60), C70 quickly garnered attention due to its unique ellipsoidal structure and distinct electronic properties. This technical guide delves into the seminal early studies and key publications that laid the groundwork for our understanding of **Fullerene C70**, focusing on its synthesis, isolation, and characterization.

Discovery and Initial Synthesis

The discovery of C70 occurred alongside C60 in 1985 by a team of researchers at Rice University, who were awarded the 1996 Nobel Prize in Chemistry for their discovery of fullerenes.^[1] Their initial experiments involved laser vaporization of a graphite target to produce clusters of carbon atoms.^[1] Mass spectrometry of the resulting soot revealed the presence of not only the prominent C60 but also a significant amount of C70.^[1]

This serendipitous discovery paved the way for the development of methods for producing macroscopic quantities of fullerenes, most notably the arc discharge and combustion synthesis methods.

Synthesis Methodologies

The primary early methods for producing C70 were laser vaporization of graphite, electric arc discharge, and combustion of hydrocarbons. Each method presents a unique set of parameters influencing the yield and the ratio of C70 to C60.

1. Laser Vaporization of Graphite

This was the original method used to discover C60 and C70.[\[1\]](#)

- Experimental Protocol:
 - A graphite disk is placed in a high-vacuum chamber.
 - The chamber is filled with a controlled atmosphere of an inert gas, typically helium.
 - A high-power pulsed laser is focused onto the rotating graphite disk, causing the carbon to vaporize and form a plasma.
 - The vaporized carbon atoms are entrained in the helium gas flow and cool as they expand.
 - During this cooling process, the carbon atoms cluster and form fullerenes, including C60 and C70.
 - The resulting soot, containing the fullerenes, is collected for extraction and purification.

2. Electric Arc Discharge

This method, developed in 1990, allowed for the production of gram-scale quantities of fullerenes, significantly boosting research in the field.[\[1\]](#)

- Experimental Protocol:
 - Two high-purity graphite electrodes are placed in a chamber filled with an inert gas (e.g., helium) at a controlled pressure.

- An electric arc is ignited between the electrodes, causing the carbon to vaporize from the anode.
- The carbon vapor cools in the inert atmosphere, leading to the formation of fullerene-containing soot.
- The soot is deposited on the chamber walls and the cathode, from where it is collected.
- Quantitative Data: Arc Discharge Synthesis

Parameter	Value	Reference
Helium Pressure	300 Torr	[2]
Voltage	30 V	[2]
Current	120 - 300 A	[2]
Fullerene Yield in Soot	6 - 8%	[3] [4]

3. Combustion Synthesis

This method involves the incomplete combustion of hydrocarbons to produce fullerene-containing soot.

- Experimental Protocol:
 - A hydrocarbon fuel, such as benzene or toluene, is burned in a controlled oxygen atmosphere.
 - The pressure and the ratio of carbon to oxygen are carefully controlled to promote fullerene formation.
 - The resulting soot is collected and processed to extract the fullerenes.
- Quantitative Data: Combustion Synthesis

Parameter	Value	Reference
Fuel	Benzene, Toluene	[5][6]
C/O Ratio	0.88 (for benzene flame)	[5][6]
Pressure	40 torr	[5][6]
Fullerene Yield	Up to 3 g per kg of fuel carbon	[7]
C70/C60 Ratio	0.26 - 5.7	[7]

Isolation and Purification

Once the fullerene-containing soot is produced, the C70 must be separated from C60 and other fullerenes.

- Experimental Protocol: Solvent Extraction and Chromatographic Separation
 - Soxhlet Extraction: The collected soot is placed in a Soxhlet extractor with a suitable organic solvent, typically toluene or xylene, to dissolve the soluble fullerenes.
 - Filtration: The resulting solution is filtered to remove insoluble soot particles.
 - Solvent Removal: The solvent is removed using a rotary evaporator to yield a solid mixture of fullerenes.
 - Chromatographic Separation: The fullerene mixture is then separated using column chromatography. A common stationary phase is a mixture of neutral alumina, and the mobile phase is a gradient of solvents, often starting with n-hexane and gradually increasing the polarity with toluene. C60 typically elutes first, followed by C70. High-performance liquid chromatography (HPLC) is also widely used for more precise separation.

Characterization Techniques

A variety of spectroscopic techniques were crucial in the early characterization of C70's structure and properties.

Mass Spectrometry

Mass spectrometry was the initial technique that confirmed the existence of C70, showing a distinct peak at a mass-to-charge ratio corresponding to 70 carbon atoms.

UV-Visible Spectroscopy

UV-Vis spectroscopy provides information about the electronic transitions within the C70 molecule.

- Quantitative Data: UV-Visible Absorption Peaks of C70

Solvent	Peak Wavelengths (nm)	Reference
n-hexane	211, 234, 330, 357, 376, 466, 544	[8]
Benzene	Weak features between 400 and 700	[9][10]
Xylene/Tetrahydrofuran	380, 471	

¹³C Nuclear Magnetic Resonance (NMR) Spectroscopy

¹³C NMR spectroscopy is a powerful tool for elucidating the structure of fullerenes. Due to its D5h symmetry, the C70 molecule exhibits five distinct signals in its ¹³C NMR spectrum, corresponding to the five non-equivalent carbon atoms in its structure.

- Quantitative Data: ¹³C NMR Chemical Shifts of C70

Carbon Atom Type	Experimental Chemical Shift (ppm)
C1	~150.1
C2	~147.6
C3	~146.9
C4	~144.8
C5	~130.3

(Note: Exact chemical shifts can vary slightly depending on the solvent and reference standard used.)

Infrared (IR) and Raman Spectroscopy

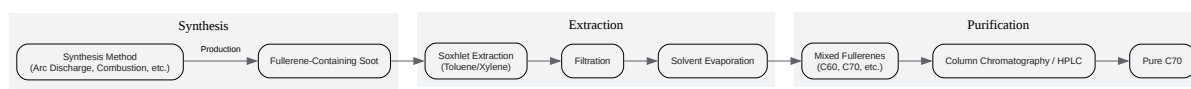
Vibrational spectroscopy techniques like IR and Raman provide insights into the molecular vibrations of the C70 cage. Due to its D5h symmetry, C70 has a number of IR and Raman active vibrational modes.

- Quantitative Data: Selected Vibrational Modes of C70

Spectroscopy	Wavenumber (cm ⁻¹)
Infrared (A ₂ " modes)	564, 897, 1134, 1205, 1460
Raman	258, 569, 700, 737, 1063, 1182, 1225, 1259, 1333, 1367, 1447, 1467, 1511, 1569

Visualizations

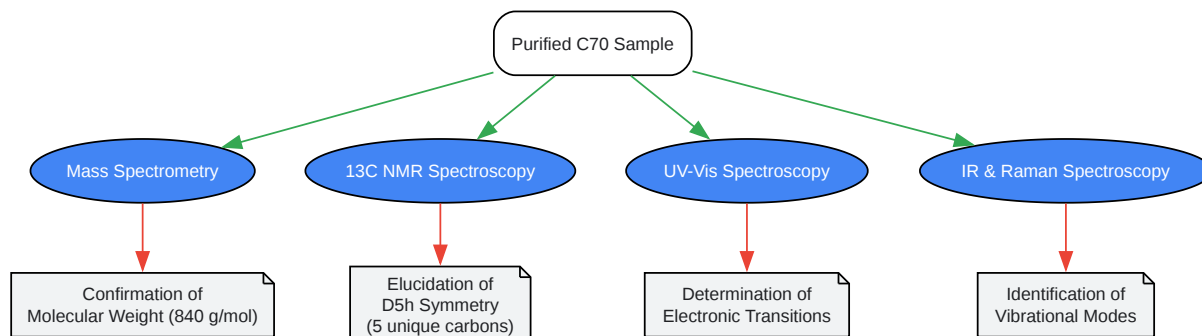
Experimental Workflow for C70 Production and Purification



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Caption: Experimental workflow for the synthesis, extraction, and purification of **Fullerene C70**.

Logical Flow for C70 Characterization



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Caption: Logical workflow for the characterization of **Fullerene C70** using key spectroscopic techniques.

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